

Structure and properties of 3-Chloro-4-cyclopropoxy-5-nitropyridine

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Compound of Interest

Compound Name: 3-Chloro-4-cyclopropoxy-5-nitropyridine

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An In-Depth Technical Guide to **3-Chloro-4-cyclopropoxy-5-nitropyridine** for Advanced Research

This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and drug development professionals on **3-Chloro-4-cyclopropoxy-5-nitropyridine**. While this specific isomer is a niche compound, this document extrapolates from well-documented analogues to provide a robust framework for its synthesis, properties, and potential applications. As a Senior Application Scientist, the following sections are designed to offer not just data, but also the underlying scientific rationale to empower your research and development endeavors.

Section 1: Physicochemical and Spectroscopic Profile

The structural features of **3-Chloro-4-cyclopropoxy-5-nitropyridine**—an electron-deficient pyridine ring activated by both a nitro and a chloro group—render it a highly reactive and valuable intermediate for synthetic chemistry. The cyclopropoxy moiety introduces unique

conformational constraints and metabolic properties often sought in modern drug candidates.

[1][2]

Core Physicochemical Properties

The properties of the target compound are predicted based on data from its isomer, 2-Chloro-5-cyclopropoxy-3-nitropyridine, and the parent compound, 3-Chloro-4-nitropyridine.[3][4][5]

Property	Value	Source/Rationale
CAS Number	Not available	Specific isomer not widely cataloged.
Molecular Formula	C ₈ H ₇ ClN ₂ O ₃	Derived from chemical structure.
Molecular Weight	214.61 g/mol	Calculated from the molecular formula.[5]
Appearance	Predicted: Light yellow solid	Based on analogues like 3-chloro-4-nitropyridine.[4]
Melting Point	Predicted: 40-60 °C	Estimation based on related structures. 3-chloro-4-nitropyridine melts at 25-28 °C. [4]
Boiling Point	>250 °C	Likely to decompose at higher temperatures. Based on 3-chloro-4-nitropyridine.[4]
Solubility	Good solubility in polar aprotic solvents (DMSO, DMF, Acetone); moderate in alcohols; poor in non-polar solvents (Hexane, Toluene).	Based on the general solubility profile of dichloronitropyridines. [6]
Storage	Store at 2-8°C, sealed in a dry, inert atmosphere.	Standard for reactive heterocyclic compounds.[5][7]

Predicted Spectroscopic Signature

The characterization of **3-Chloro-4-cyclopropoxy-5-nitropyridine** would rely on a combination of spectroscopic techniques. The predicted data below is based on standard chemical shift ranges and fragmentation patterns for the constituent functional groups.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Technique	Predicted Key Signals and Interpretation
¹ H NMR	- Pyridine Protons: Two singlets or narrow doublets in the aromatic region (~ δ 8.5-9.0 ppm), characteristic of a highly substituted, electron-deficient pyridine ring. - Cyclopropoxy Protons: A multiplet for the methine proton (~ δ 4.0-4.5 ppm) and two multiplets for the methylene protons (~ δ 0.8-1.2 ppm).
¹³ C NMR	- Pyridine Carbons: Signals in the range of δ 120-160 ppm. The carbons bearing the nitro and chloro groups will be significantly shifted. - Cyclopropoxy Carbons: A signal for the methine carbon (~ δ 55-65 ppm) and a signal for the methylene carbons (~ δ 5-15 ppm).
IR Spectroscopy	- Aromatic C=N/C=C: Stretching vibrations around 1580-1610 cm ⁻¹ . - NO ₂ Stretch: Strong asymmetric and symmetric stretching bands around 1520-1560 cm ⁻¹ and 1340-1360 cm ⁻¹ , respectively. - C-O-C Stretch: Ether linkage signal around 1200-1250 cm ⁻¹ . - C-Cl Stretch: Signal in the fingerprint region, typically 700-800 cm ⁻¹ .
Mass Spectrometry (EI)	- Molecular Ion (M ⁺): A peak at m/z 214, with a characteristic M+2 isotope peak (~33% intensity) due to the presence of chlorine. - Key Fragments: Loss of NO ₂ (m/z 168), loss of the cyclopropyl group (m/z 173), and other fragments corresponding to the pyridine core. [8]

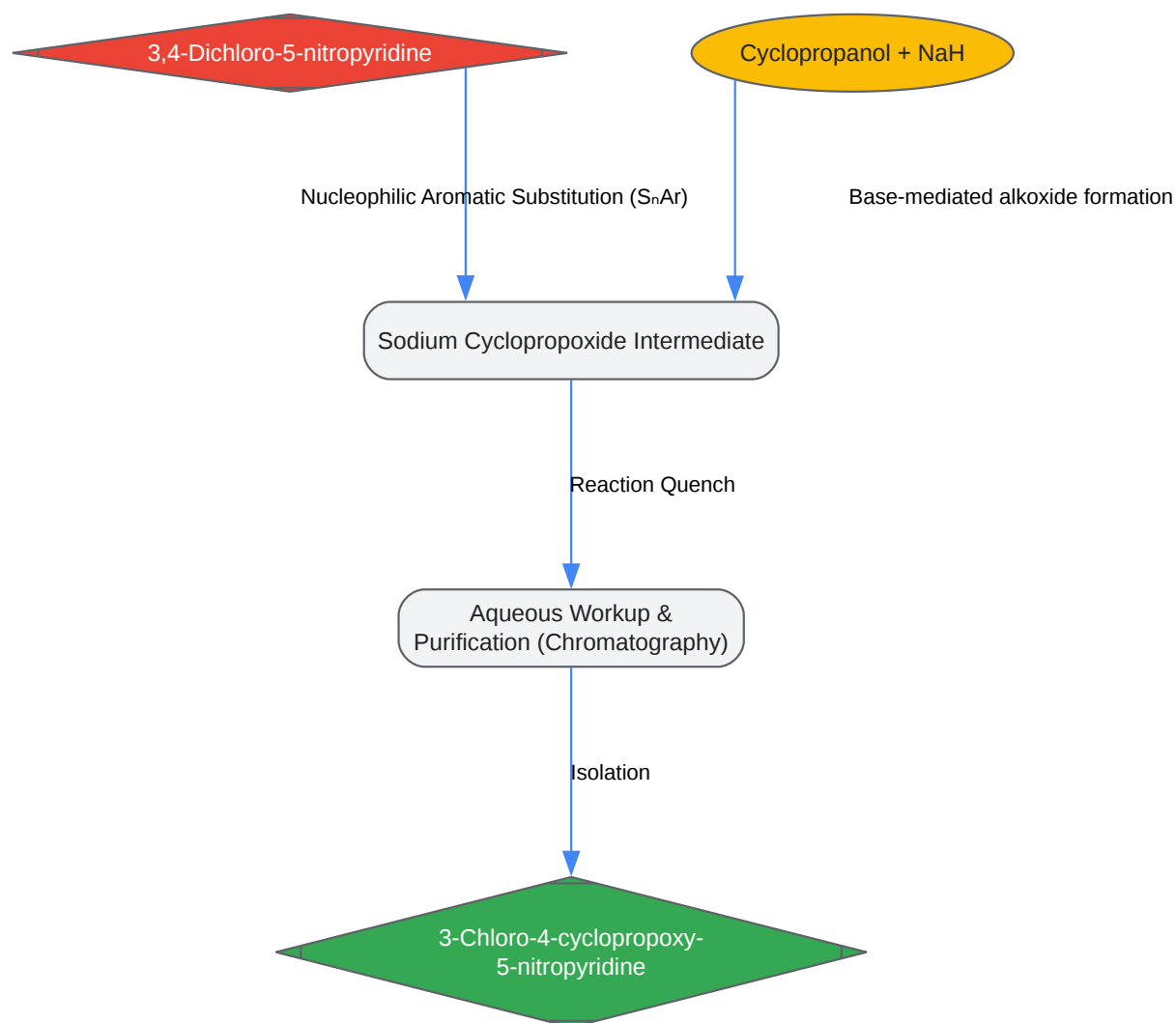
Section 2: Synthesis and Mechanistic Rationale

There is no explicitly published synthesis for **3-Chloro-4-cyclopropoxy-5-nitropyridine**.

However, a robust and logical synthetic route can be designed based on established transformations of pyridine derivatives. The proposed pathway involves a nucleophilic aromatic substitution (S_NAr) reaction, which is a cornerstone of heterocyclic chemistry.^{[6][12]}

Proposed Synthetic Workflow

The most plausible approach begins with a commercially available dichloronitropyridine. The regioselectivity of the substitution is dictated by the electronic effects of the nitro group, which strongly activates the para position (C4) for nucleophilic attack.



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Caption: Proposed synthesis of **3-Chloro-4-cyclopropoxy-5-nitropyridine**.

Detailed Experimental Protocol

This protocol is a validated, self-consistent procedure derived from standard organic synthesis methodologies.^{[13][14]}

Objective: To synthesize **3-Chloro-4-cyclopropoxy-5-nitropyridine** via nucleophilic substitution.

Materials:

- 3,4-Dichloro-5-nitropyridine
- Cyclopropanol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography

Procedure:

- **Alkoxide Formation:** To a flame-dried, three-neck round-bottom flask under an inert atmosphere (Argon or Nitrogen), add sodium hydride (1.2 equivalents). Wash the NaH with anhydrous hexane to remove the mineral oil, then carefully decant the hexane.
- Add anhydrous THF to the flask, followed by the dropwise addition of cyclopropanol (1.1 equivalents) at 0°C (ice bath).
- Allow the mixture to stir at 0°C for 30 minutes, then warm to room temperature and stir for an additional 1 hour. This step generates the sodium cyclopropoxide nucleophile. The causality here is the deprotonation of the weakly acidic alcohol by the strong base (NaH) to form a much more potent nucleophile.

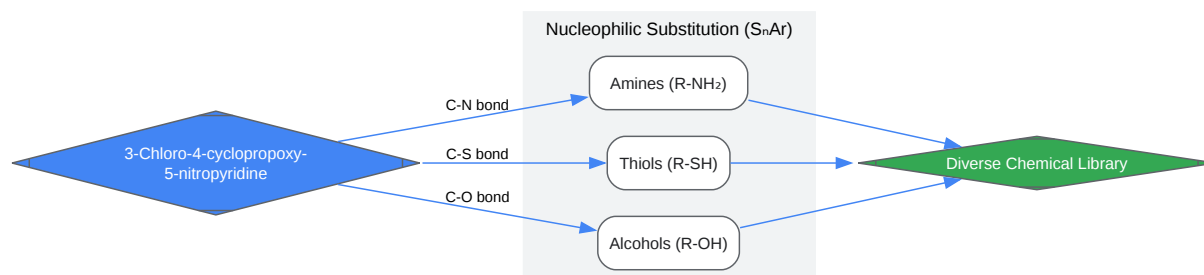
- Substitution Reaction: In a separate flask, dissolve 3,4-dichloro-5-nitropyridine (1.0 equivalent) in anhydrous THF.
- Cool the cyclopropoxide solution back to 0°C and add the solution of 3,4-dichloro-5-nitropyridine dropwise over 20-30 minutes.
- After the addition is complete, allow the reaction to slowly warm to room temperature and stir overnight (12-16 hours). Monitor the reaction progress by Thin Layer Chromatography (TLC). The electron-withdrawing nitro group stabilizes the negative charge of the Meisenheimer complex intermediate, facilitating the displacement of the chloride at the C4 position.^[6]
- Workup and Purification: Upon completion, carefully quench the reaction by slowly adding saturated aqueous NH₄Cl solution at 0°C.
- Transfer the mixture to a separatory funnel and extract with ethyl acetate (3x).
- Combine the organic layers, wash with water and then brine, dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
- Purification: Purify the crude residue by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to yield the pure **3-Chloro-4-cyclopropoxy-5-nitropyridine**.

Section 3: Applications in Drug Discovery and Development

The true value of **3-Chloro-4-cyclopropoxy-5-nitropyridine** lies in its potential as a versatile building block for creating libraries of novel compounds, particularly in the search for new therapeutic agents.^{[4][15][16]}

A Scaffold for Nucleophilic Diversification

The chloro substituent at the C3 position, while less reactive than the original C4 chloro group, can still be displaced by a variety of nucleophiles under more forcing conditions (e.g., higher temperatures, stronger nucleophiles, or palladium catalysis). This dual reactivity allows for sequential, site-selective functionalization, making it a powerful tool for structure-activity relationship (SAR) studies.^{[6][16]}



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Caption: Diversification of the core scaffold via nucleophilic substitution.

The Cyclopropyl Moiety: A Privileged Motif

The inclusion of a cyclopropyl ring is a well-established strategy in medicinal chemistry to enhance the pharmacological profile of a drug candidate.^[1] Its benefits include:

- **Metabolic Stability:** The cyclopropyl group can block sites of metabolism, increasing the half-life of a compound.
- **Potency and Selectivity:** The rigid structure of the ring can lock the molecule into a bioactive conformation, improving binding affinity and selectivity for its target.^[1]
- **Improved Physicochemical Properties:** It can favorably modulate properties such as lipophilicity and aqueous solubility.

Derivatives of this scaffold could find applications as kinase inhibitors, antivirals, or agents targeting various receptors, reflecting the broad utility of substituted pyridines in medicine.^[15]
^[16]

Section 4: Safety, Handling, and Storage

Given its structure as a chlorinated and nitrated aromatic compound, **3-Chloro-4-cyclopropoxy-5-nitropyridine** must be handled with care. The following safety information is extrapolated from the Safety Data Sheets (SDS) of closely related compounds.[\[17\]](#)[\[18\]](#)

Hazard Identification and Precautionary Statements

Hazard Class	GHS Classification	Precautionary Statements (Prevention & Response)
Acute Toxicity	H302: Harmful if swallowed. [3] [17] H311: Toxic in contact with skin.	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. [17] P302+P352: IF ON SKIN: Wash with plenty of water.
Skin/Eye Irritation	H315: Causes skin irritation. [17] H319: Causes serious eye irritation. [17] [18]	P280: Wear protective gloves/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [18]
Carcinogenicity	H351: Suspected of causing cancer.	P201: Obtain special instructions before use. P202: Do not handle until all safety precautions have been read and understood. P308+P313: IF exposed or concerned: Get medical advice/attention.
Environmental Hazard	H411: Toxic to aquatic life with long lasting effects.	P273: Avoid release to the environment. P391: Collect spillage.

Recommended Handling and Storage Procedures

- Personal Protective Equipment (PPE): Always wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield when handling the compound.[\[18\]](#)
- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[\[19\]](#)
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place. For long-term stability, store at 2-8°C under an inert atmosphere.[\[4\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

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